

Technical Guide: Solubility Profile of Dimethyl (2-hydroxybutyl)phosphonate

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Compound of Interest

Compound Name: Dimethyl (2-hydroxybutyl)phosphonate

CAS No.: 72019-11-5

Cat. No.: B14470731

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Executive Summary

Dimethyl (2-hydroxybutyl)phosphonate (DMHBP) is a functional organophosphorus intermediate characterized by a polar phosphonate core and a reactive secondary hydroxyl group. It is primarily utilized as a reactive flame retardant and a functional monomer in acrylic copolymers to enhance adhesion and thermal stability.

Understanding its solubility landscape is critical for optimizing reaction yields, purification protocols (extraction/crystallization), and formulation stability. This guide provides a definitive solubility profile based on structural analysis and homologous series data, alongside validated experimental protocols for verification.

Physicochemical Profile

Property	Description
Chemical Name	Dimethyl (2-hydroxybutyl)phosphonate
Molecular Formula	C ₆ H ₁₅ O ₄ P
Molecular Weight	~182.15 g/mol
Structure	(CH ₃ O) ₂ P(O)-CH ₂ -CH(OH)-CH ₂ -CH ₃
Physical State	Colorless to pale yellow liquid (at 20°C)
Key Functional Groups	Phosphonate Ester (Polar Acceptor), Hydroxyl (H-Bond Donor/Acceptor), Butyl Chain (Lipophilic)

Structural Insight: The molecule exhibits amphiphilic character. The dimethyl phosphonate head group and the 2-hydroxyl moiety create a high polarity region capable of strong hydrogen bonding. Conversely, the ethyl group at the tail of the butyl chain provides a limited degree of lipophilicity, insufficient to drive solubility in purely non-polar solvents but sufficient to enhance compatibility with organic resins.

Solubility Landscape

The following solubility data is synthesized from homologous series trends (e.g., dimethyl (hydroxymethyl)phosphonate) and standard organophosphorus solubility principles.

Solubility Map (Graphviz Visualization)

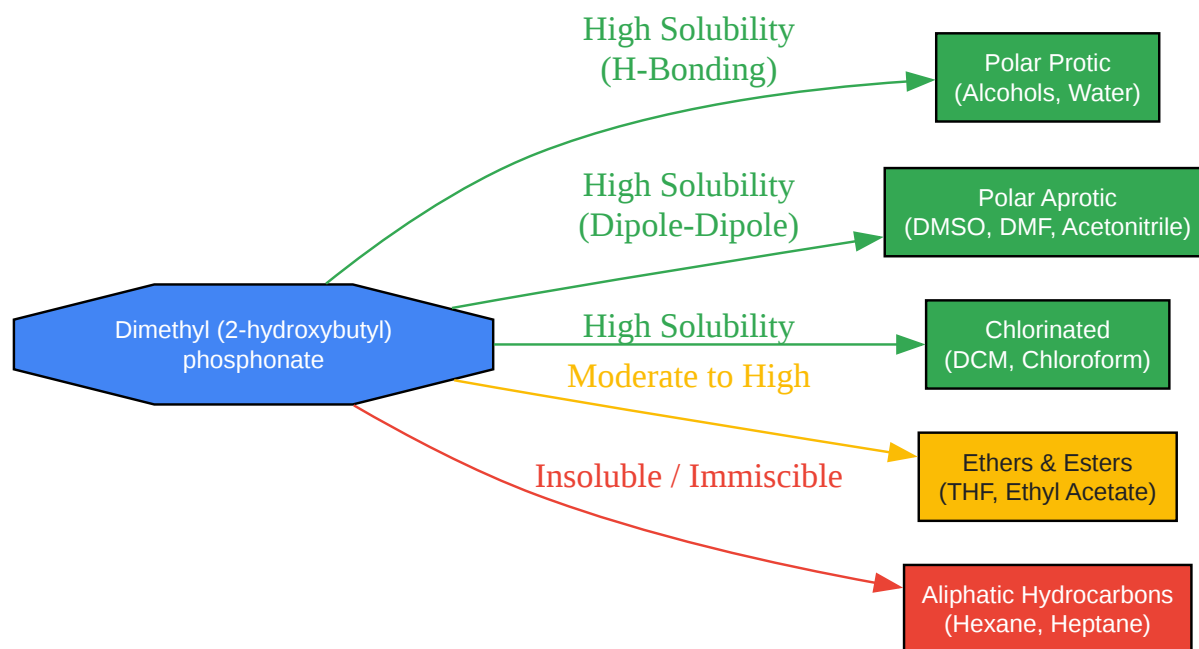


Figure 1: Solubility Interaction Map for Dimethyl (2-hydroxybutyl)phosphonate

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Figure 1: Visual classification of solvent compatibility based on polarity and intermolecular forces.

Detailed Solvent Compatibility Table

Solvent Class	Representative Solvents	Solubility Status	Mechanistic Driver
Polar Protic	Water, Methanol, Ethanol, Isopropanol	High / Miscible	The -OH group and phosphonate oxygens form strong Hydrogen Bonds with the solvent.
Polar Aprotic	DMSO, DMF, Acetonitrile	High / Miscible	Strong dipole-dipole interactions stabilize the polar phosphonate core.
Chlorinated	Dichloromethane (DCM), Chloroform	High	Favorable dipole interactions; excellent for extraction from aqueous phases.
Ethers & Esters	THF, Ethyl Acetate, Acetone	Good	Soluble, though very high concentrations may require slight warming in esters.
Aromatics	Toluene, Xylene	Moderate	Soluble due to polarizability of the aromatic ring, but less efficient than polar solvents.
Aliphatics	Hexane, Heptane, Cyclohexane	Low / Insoluble	The high polarity of the P=O and -OH groups prevents solvation by non-polar chains.

Experimental Protocols for Solubility Determination

To validate the specific solubility limit in a target solvent (e.g., for a specific formulation), use the following self-validating protocols.

Protocol A: Saturation Shake-Flask Method (Quantitative)

Best for determining exact g/L limits.

- Preparation: Add excess **Dimethyl (2-hydroxybutyl)phosphonate** (liquid) to a specific volume of solvent (e.g., 10 mL) in a glass vial.
- Equilibration: Cap the vial and agitate at the target temperature (e.g., 25°C) for 24 hours using a shaker or magnetic stirrer.
- Phase Separation: Allow the mixture to settle. If the compound is a liquid and immiscible, two distinct layers will form. If solid (at lower temps), filter the supernatant.
- Analysis:
 - Take a precise aliquot of the saturated solvent phase.
 - Evaporate the solvent (if volatile) and weigh the residue (Gravimetric).
 - Self-Validation: Alternatively, analyze the aliquot via HPLC or GC against a calibration curve to confirm concentration.

Protocol B: Visual Cloud Point Method (Qualitative)

Best for quick screening of miscibility.

- Titration: Place 1 g of **Dimethyl (2-hydroxybutyl)phosphonate** in a clear vial.
- Addition: Add the test solvent dropwise while stirring.
- Observation:
 - Clear Solution: Indicates solubility.^{[1][2]}
 - Turbidity/Cloudiness: Indicates the solubility limit has been reached.
 - Phase Separation: Indicates immiscibility.

- **Endpoint:** Record the volume of solvent required to achieve a clear solution (if soluble) or the point where phase separation persists.

Applications & Implications

- **Synthesis Workup:** Due to its high water solubility, do not use water washes to remove impurities unless the product is in a highly hydrophobic organic phase (e.g., Toluene) and the partition coefficient has been verified. Extraction with Dichloromethane (DCM) is recommended for recovering the compound from aqueous mixtures.
- **Polymerization:** When used as a comonomer in acrylic resins, DMHBP is compatible with standard solution polymerization solvents like Ethyl Acetate and Toluene/Alcohol blends.
- **Flame Retardancy:** The hydroxyl group allows for covalent incorporation into polyurethanes. It is fully soluble in polyol components, ensuring homogeneous distribution in the final foam or coating.

Safety & Handling

- **Hazard Class:** Organophosphonates can be skin and eye irritants.
- **Solvent Interaction:** Avoid using with strong oxidizing solvents.
- **Hydrolysis:** The phosphonate ester bonds are stable under neutral conditions but may hydrolyze in strong acid or base at elevated temperatures. Avoid prolonged storage in aqueous basic solutions.

References

- World Intellectual Property Organization (WIPO). (2018). Patent WO2018062475A1: Copolymer Composition Having Phosphonate Group. [Link](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for Dimethyl (hydroxymethyl)phosphonate (Homolog Reference). [Link](#)
- Abbott, S. Hansen Solubility Parameters: A User's Handbook. CRC Press. (General reference for solubility principles of polar organophosphorus compounds).

- [GuideChem.Dimethyl phosphite Synthesis and Properties. Link](#)

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Sources

- [1. The solubility of phosphoric acid in different solvents-enzymeencode \[en.enzymeencode.com\]](#)
- [2. alfresco-static-files.s3.amazonaws.com \[alfresco-static-files.s3.amazonaws.com\]](#)
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